

"Methyl 4-cyano-2-fluorobenzoate" properties and characteristics

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Compound of Interest

Compound Name: Methyl 4-cyano-2-fluorobenzoate

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An In-depth Technical Guide to Methyl 4-cyano-2-fluorobenzoate

This technical guide provides a comprehensive overview of the properties, synthesis, and safety information for **Methyl 4-cyano-2-fluorobenzoate**, a key intermediate in the pharmaceutical and fine chemical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Properties and Characteristics

Methyl 4-cyano-2-fluorobenzoate is a substituted aromatic compound containing a methyl ester, a cyano group, and a fluorine atom attached to a benzene ring. These functional groups contribute to its reactivity and utility as a versatile building block in organic synthesis.

Chemical and Physical Properties

Precise experimental data for the physical properties of **Methyl 4-cyano-2-fluorobenzoate**, such as melting point and boiling point, are not readily available in publicly accessible literature. However, based on its chemical structure and data from suppliers, it is known to be a white solid at room temperature.^[1] The table below summarizes its key chemical identifiers and known properties.

Property	Value	Source
CAS Number	175596-01-7	[2] [3]
Molecular Formula	C ₉ H ₆ FNO ₂	[1] [2]
Molecular Weight	179.15 g/mol	[1] [2]
Appearance	White solid	[1]

Spectral Data

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, MS) for **Methyl 4-cyano-2-fluorobenzoate** is not publicly available. Commercial suppliers may provide this data upon request.

Synthesis of Methyl 4-cyano-2-fluorobenzoate

The synthesis of **Methyl 4-cyano-2-fluorobenzoate** is typically achieved through a two-step process starting from 4-methyl-3-fluorobenzonitrile. The first step involves the oxidation of the methyl group to a carboxylic acid, followed by the esterification of the resulting acid.[\[4\]](#)

Experimental Protocol: Synthesis of 4-cyano-2-fluorobenzoic acid

This precursor is synthesized by the oxidation of 4-methyl-3-fluorobenzonitrile.[\[4\]](#)

Materials:

- 4-methyl-3-fluorobenzonitrile
- 60% Concentrated sulfuric acid
- Potassium permanganate
- Potassium dichromate
- 10% Sodium carbonate aqueous solution

- Dilute hydrochloric acid
- Ice water

Procedure:

- In a 250 mL four-necked flask, add 60% concentrated sulfuric acid.
- Slowly add 4-methyl-3-fluorobenzene cyanide at 0 °C while stirring until it dissolves.
- Add potassium permanganate, at which point the solution will turn purple.
- After stirring for 30 minutes, slowly add a mixture of potassium dichromate and concentrated sulfuric acid.
- Once the reaction is complete, pour the mixture into ice water to precipitate the solid product.
- Dissolve the collected solid in a 10% sodium carbonate aqueous solution and stir for 30 minutes.
- Filter the solution and adjust the pH of the filtrate to 2 with dilute hydrochloric acid to precipitate 4-cyano-2-fluorobenzoic acid.
- Collect the solid product by filtration.[\[4\]](#)

Experimental Protocol: Synthesis of Methyl 4-cyano-2-fluorobenzoate

The final product is obtained by the esterification of 4-cyano-2-fluorobenzoic acid with methyl iodide.[\[4\]](#)

Materials:

- 4-cyano-2-fluorobenzoic acid
- N,N-dimethylformamide (DMF)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)

- Methyl iodide
- Ethyl acetate
- Water
- Anhydrous magnesium sulfate

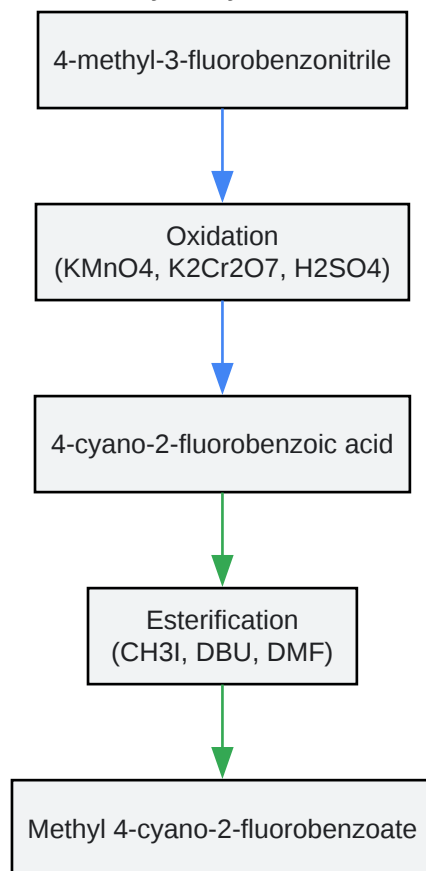
Procedure:

- In a 25 mL two-necked flask, dissolve 4-cyano-2-fluorobenzoic acid in 10 mL of N,N-dimethylformamide.
- Cool the solution to 0 °C and slowly add the condensing agent, 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU).
- Stir the solution for 30 minutes at 0 °C.
- Slowly add methyl iodide dropwise at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and continue to stir.
- Monitor the reaction progress using thin-layer chromatography.
- Upon completion, add ethyl acetate and wash the organic layer with water three to four times.
- Dry the organic phase with anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain **Methyl 4-cyano-2-fluorobenzoate**.[\[4\]](#)

Synthesis Workflow

The following diagram illustrates the two-step synthesis process for **Methyl 4-cyano-2-fluorobenzoate**.

Synthesis of Methyl 4-cyano-2-fluorobenzoate



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Caption: Two-step synthesis of **Methyl 4-cyano-2-fluorobenzoate**.

Reactivity and Applications

Methyl 4-cyano-2-fluorobenzoate is a valuable intermediate in organic synthesis. The presence of three distinct functional groups—a methyl ester, a cyano group, and a fluorine atom—on the aromatic ring allows for a variety of chemical transformations. The cyano and ester groups can be hydrolyzed or reduced, and the fluorine atom can participate in nucleophilic aromatic substitution reactions.

While specific examples of its application in the synthesis of marketed drugs are not readily found in the public domain, it is classified as an important intermediate for pharmaceuticals and agrochemicals.^[4] Its structural motifs are present in various biologically active molecules.

Safety and Handling

The safe handling of **Methyl 4-cyano-2-fluorobenzoate** is crucial in a laboratory and industrial setting. The following table summarizes the key safety information.

Aspect	Recommendation	Source
General Handling	Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area or a chemical fume hood.	
Personal Protective Equipment (PPE)	Wear appropriate protective gloves, safety goggles, and lab coat.	[5] [6] [7] [8]
Inhalation	Avoid breathing dust. If inhaled, move to fresh air. Seek medical attention if symptoms occur.	[5] [6] [7]
Skin Contact	In case of contact, wash immediately with plenty of water.	[5] [6] [7]
Eye Contact	In case of contact, rinse immediately with plenty of water for at least 15 minutes and seek medical advice.	[5] [6] [7]
Ingestion	If swallowed, seek medical advice immediately.	[6] [7]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.	[5]
Disposal	Dispose of contents and container in accordance with local, regional, and national regulations.	[5] [6]

Conclusion

Methyl 4-cyano-2-fluorobenzoate is a key chemical intermediate with significant potential in the development of new pharmaceuticals and other fine chemicals. This guide provides a summary of its known properties, a detailed synthesis protocol, and essential safety information. Further research into its reactivity and applications is warranted to fully explore its synthetic utility.

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